

# C.I. 29065 (Mordant Brown 33): A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

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An In-depth Technical Guide for Researchers and Scientists

#### Introduction

C.I. 29065, commercially known as Mordant Brown 33, is a synthetic monoazo dye.[1][2] Its chemical formula is C12H10N5NaO6S, and it has a molecular weight of 375.29 g/mol .[1][3] Primarily utilized in the textile industry, this dye is valued for its application in coloring wool, silk, nylon, and leather.[1][3] While its industrial applications are well-documented, its use within life sciences and drug development research is not widespread. To date, the primary research application identified is in the field of analytical chemistry, specifically for the spectrophotometric determination of manganese (II). This guide provides a comprehensive overview of the known properties, synthesis, and applications of C.I. 29065, with a focus on its technical specifications and documented scientific uses.

## **Chemical and Physical Properties**

Mordant Brown 33 is a yellow-brown powder.[1][4] Its solubility and behavior in various solvents and solutions are critical for its application.

Table 1: Physical and Chemical Properties of C.I. 29065 (Mordant Brown 33)



Property	Value	Source
Common Name	Mordant Brown 33	[1]
C.I. Name	C.I. Mordant Brown 33	[1]
CAS Number	3618-62-0	[1]
Molecular Formula	C12H10N5NaO6S	[1][3]
Molecular Weight	375.29 g/mol	[1][3]
Appearance	Yellow-brown powder	[1][4]
Water Solubility	100 g/L at 80 °C	[1][4]

Table 2: Solubility and Color Characteristics of C.I. 29065 in Different Solvents and Solutions

Solvent/Solution	Solubility/Color Change	Source
Water	Soluble (yellow-brown solution)	[1][4]
Ethanol	Soluble (yellow-brown solution)	[1][4]
Cellosolve	Soluble	[1]
Acetone	Slightly soluble	[1][4]
Concentrated Sulfuric Acid	Red to red-light brown; orange precipitate upon dilution	[1][4]
Concentrated Nitric Acid	Red solution, turning to yellow- brown	[1][4]
Aqueous solution with HCl	Brown-light orange	[1]
Aqueous solution with NaOH	Orange	[1]

Table 3: Spectral Properties of C.I. 29065

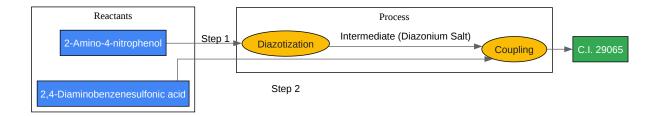


Condition	λmax (nm)	Corresponding Form	Source
pH < 3.0 (50% ethanol)	438	Cationic (LH6+)	[3]
Neutral pH (50% ethanol)	453	Neutral (LH5-)	[3]
pH > neutral (50% ethanol)	410 and 475	Di-anionic (LH4 2-)	[3]

## **Synthesis**

The manufacturing process for C.I. 29065 involves a two-step chemical synthesis:

- Diazotization: 2-Amino-4-nitrophenol undergoes diazotization.[1]
- Coupling: The resulting diazonium salt is then coupled with 2,4-Diaminobenzenesulfonic acid.[1]



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Synthesis of C.I. 29065 (Mordant Brown 33).

# Industrial and Research Applications Industrial Dyeing



The primary application of C.I. 29065 is as a mordant dye for various natural and synthetic fibers. It is particularly suitable for dyeing wool carpets and wool tops.[1][3] It is also used for silk, nylon, and leather dyeing.[1][3] The dyeing process typically occurs in a weak acid bath.[2] The color of the dye can be affected by the presence of metal ions; for instance, it becomes darker with copper ions and more yellow with iron ions.[1]

# Research Application: Spectrophotometric Determination of Manganese (II)

A notable research application of Mordant Brown 33 is in analytical chemistry as a chromogenic agent for the spectrophotometric determination of manganese (II) in various samples, including food and water.[5] The method is based on the formation of a binary complex between manganese (II) and Mordant Brown 33 at a pH of 9.0.[5]

Experimental Protocol: Spectrophotometric Determination of Mn(II)

This protocol is a summary of the methodology described for the determination of manganese using Mordant Brown 33.

- Reagent Preparation:
  - Prepare a standard stock solution of Mn(II).
  - Prepare a solution of Mordant Brown 33 (MB33) in an appropriate solvent.
  - Prepare a buffer solution to maintain a pH of 9.0.
  - Prepare a solution of a surfactant, such as Tween 20, to enhance the complex formation.
- Calibration Curve:
  - Prepare a series of standard solutions with varying concentrations of Mn(II).
  - To each standard, add the MB33 solution, buffer, and surfactant.

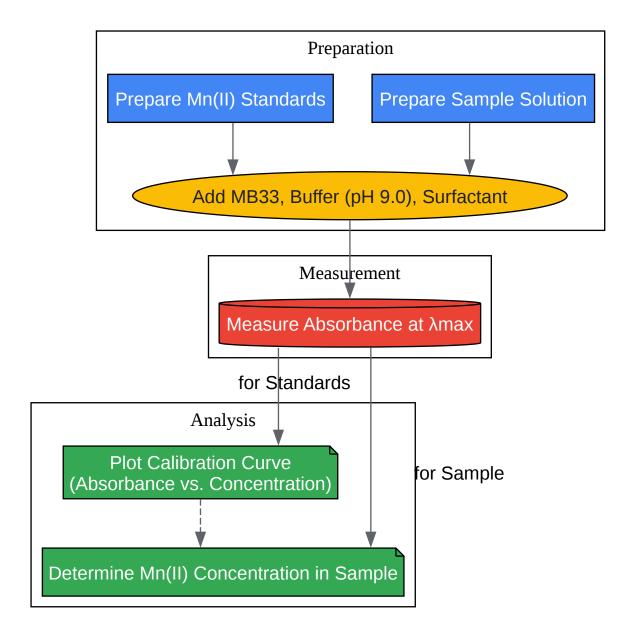






- Measure the absorbance of each solution at the wavelength of maximum absorption for the Mn(II)-MB33 complex.
- Plot a calibration curve of absorbance versus Mn(II) concentration.
- Sample Analysis:
  - Prepare the sample solution (e.g., digested food sample, water sample).
  - Treat the sample solution in the same manner as the standards, by adding the MB33 solution, buffer, and surfactant.
  - Measure the absorbance of the sample solution.
  - Determine the concentration of Mn(II) in the sample by using the calibration curve.





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Workflow for Spectrophotometric Determination of Manganese (II).

## **Biological Signaling Pathways**

Currently, there is no scientific literature available that describes the involvement of C.I. 29065 (Mordant Brown 33) in any biological signaling pathways. Its applications appear to be confined to industrial dyeing and specific analytical chemistry procedures.

## Conclusion



C.I. 29065, or Mordant Brown 33, is a well-characterized dye with significant utility in the textile and leather industries. Its chemical and physical properties are well-documented, providing a solid basis for its industrial applications. While its role in biological research and drug development is currently not established, its application in the spectrophotometric determination of manganese demonstrates its potential as a specialized analytical reagent. Further research would be necessary to explore any other potential applications in the broader scientific research field.

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- To cite this document: BenchChem. [C.I. 29065 (Mordant Brown 33): A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162066#c-i-29065-dye-properties-and-uses]

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